

# "2,9-Dimethyldecanedinitrile CAS number and IUPAC name"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,9-Dimethyldecanedinitrile

Cat. No.: B15432359

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## Technical Dossier: 2,9-Dimethyldecanedinitrile

A comprehensive review of its chemical identity, synthesis, and potential applications.

For the attention of: Researchers, Scientists, and Drug Development Professionals.

An extensive search of chemical databases and scientific literature has revealed that "**2,9-Dimethyldecanedinitrile**" is not a recognized or indexed chemical compound. There is no established CAS number or formal IUPAC name associated with this specific nomenclature. It is plausible that this name is a misnomer, refers to a novel, uncharacterized compound, or is a specific derivative not widely documented.

This guide, therefore, addresses the constituent components of the requested name to provide relevant information for researchers. It will cover the related, well-documented compound 2,9-dimethyldecane and provide a general overview of the synthesis of dinitriles, which may be applicable to the theoretical synthesis of **2,9-dimethyldecanedinitrile**.

## Section 1: Chemical Identity of Related Compounds

While **2,9-Dimethyldecanedinitrile** is not documented, the hydrocarbon backbone, 2,9-dimethyldecane, is a known compound.

Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight
2,9-Dimethyldecane	2,9-dimethyldecane	1002-17-1	C <sub>12</sub> H <sub>26</sub>	170.34 g/mol

Source: PubChem CID 517733[1]

2,9-dimethyldecane is an alkane and a volatile organic compound that has been identified as a bacterial and plant metabolite.[1]

## Section 2: General Methodologies for Dinitrile Synthesis

The synthesis of dinitriles can be achieved through various established chemical reactions. For a hypothetical compound like **2,9-dimethyldecanedinitrile**, a plausible synthetic route would involve the reaction of a corresponding dihaloalkane with a cyanide salt. This is a variation of the Kolbe nitrile synthesis.

### Experimental Protocol: Generalized Kolbe Nitrile Synthesis for Dinitriles

This protocol outlines a general procedure for the synthesis of a dinitrile from a dihaloalkane.

#### Materials:

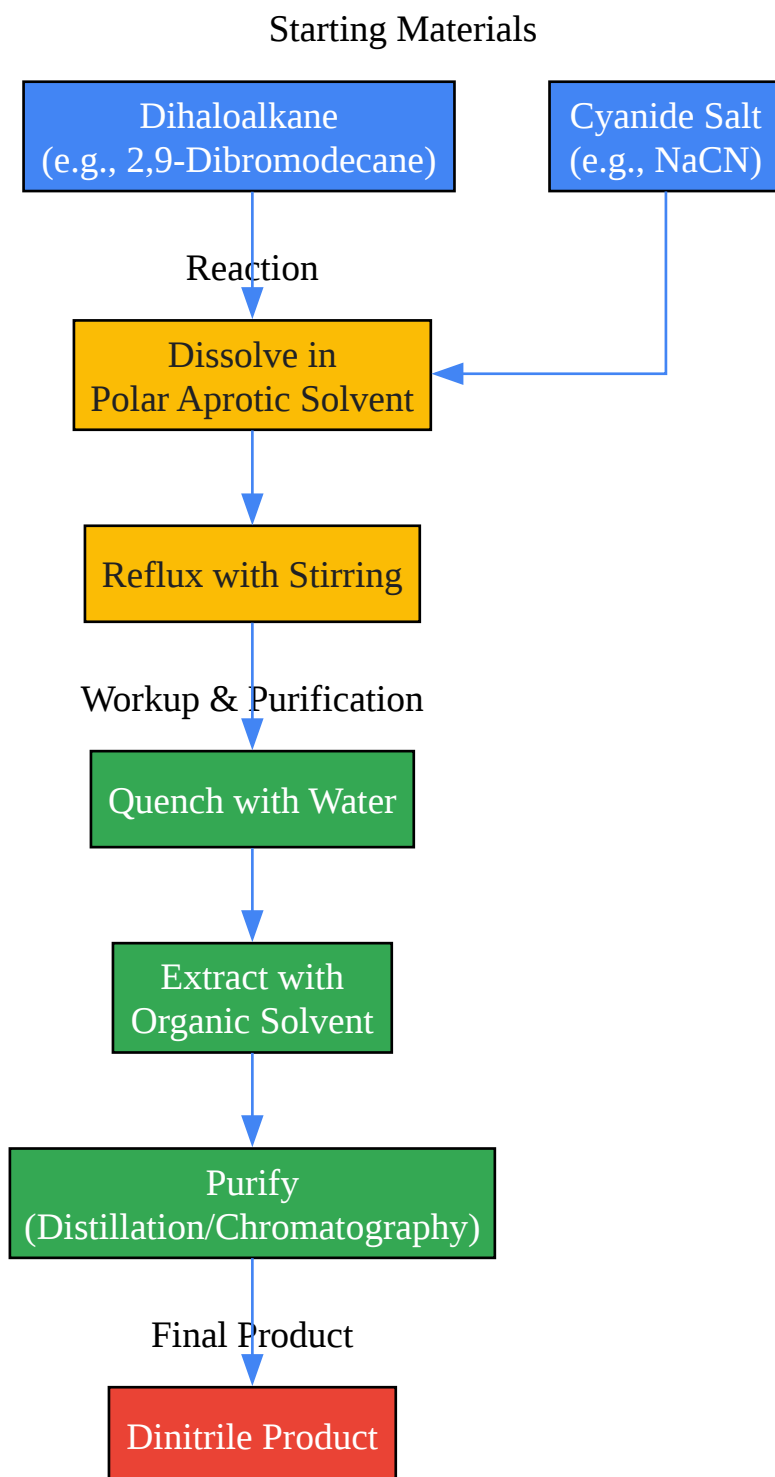
- A dihaloalkane (e.g., 2,9-dibromo-decane, if available)
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- A polar aprotic solvent (e.g., Dimethyl sulfoxide (DMSO) or Acetone)
- Round-bottom flask
- Reflux condenser
- Heating mantle

- Stirring apparatus
- Standard glassware for extraction and purification

Procedure:

- In a round-bottom flask, dissolve the dihaloalkane in the chosen polar aprotic solvent.
- Add a molar excess of the cyanide salt (typically 2.2 to 2.5 equivalents) to the solution.
- Attach a reflux condenser and bring the mixture to reflux with vigorous stirring. The reaction temperature and time will depend on the specific substrate and solvent used.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by carefully adding water.
- Extract the aqueous mixture with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ).
- Filter off the drying agent and concentrate the solvent in vacuo to obtain the crude dinitrile.
- Purify the crude product using a suitable method, such as distillation or column chromatography.

Logical Workflow for Dinitrile Synthesis



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Caption: Generalized workflow for the synthesis of a dinitrile via the Kolbe nitrile synthesis.

## Section 3: Potential Applications in Drug Development

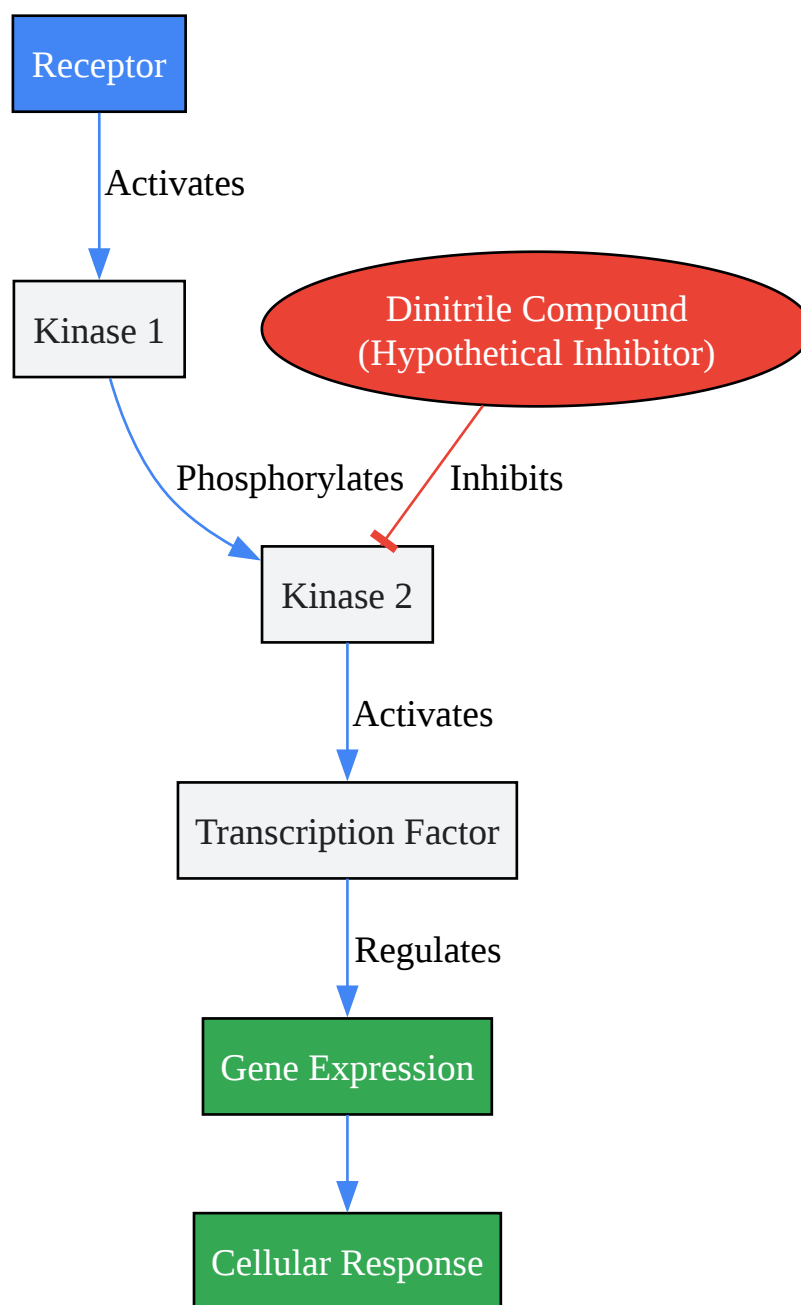
While there is no specific information on **2,9-dimethyldecanedinitrile**, the nitrile functional group is a valuable component in medicinal chemistry. Nitriles can act as bioisosteres for carbonyl groups, participate in hydrogen bonding, and serve as precursors for other functional groups like amines and carboxylic acids.

### Signaling Pathways and Drug Design

The incorporation of nitrile groups into drug candidates can influence their pharmacokinetic and pharmacodynamic properties. For instance, the linear and rigid nature of the nitrile group can be used to orient a molecule within a binding pocket of a target protein.

### Hypothetical Role in a Signaling Pathway

The following diagram illustrates a hypothetical scenario where a dinitrile-containing compound could act as an inhibitor in a generic signaling pathway.



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Caption: Hypothetical inhibition of a kinase signaling pathway by a dinitrile compound.

## Conclusion

While "**2,9-Dimethyldecanedinitrile**" does not correspond to a known chemical entity in public databases, this guide provides a framework for understanding its potential synthesis and properties based on related compounds and general chemical principles. Researchers

interested in this specific molecule would likely need to undertake its de novo synthesis and characterization. The information provided on general dinitrile synthesis and the role of nitriles in drug development can serve as a valuable starting point for such an endeavor.

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## References

- 1. 2,9-Dimethyldecane | C<sub>12</sub>H<sub>26</sub> | CID 517733 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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